

Application Notes and Protocols: Eupalinolide B in Lung Cancer Cell Lines

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Compound of Interest

Compound Name: Eupalinolide B

Cat. No.: B1142207

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Introduction

Eupalinolide B, a sesquiterpene lactone isolated from *Eupatorium lindleyanum*, has demonstrated significant anti-cancer properties across various malignancies. These application notes provide a comprehensive overview of its effects on lung cancer cell lines, summarizing key quantitative data and detailing experimental protocols for its investigation. The information presented is intended to facilitate further research into the therapeutic potential of **Eupalinolide B**.

Data Presentation

Table 1: Cytotoxicity of Eupalinolide B in Various Cancer Cell Lines

While **Eupalinolide B** has shown potent anti-proliferative activity against the A549 non-small cell lung cancer cell line, specific IC₅₀ values are not consistently reported in the available literature. However, its cytotoxicity has been quantified in several laryngeal cancer cell lines, which are provided below for reference.

Cell Line	Cancer Type	IC50 (μM)	Citation
TU686	Laryngeal Cancer	6.73	[1] [2]
TU212	Laryngeal Cancer	1.03	[1] [2]
M4e	Laryngeal Cancer	3.12	[1] [2]
AMC-HN-8	Laryngeal Cancer	2.13	[1] [2]
Hep-2	Laryngeal Cancer	9.07	[1] [2]
LCC	Laryngeal Cancer	4.20	[1] [2]

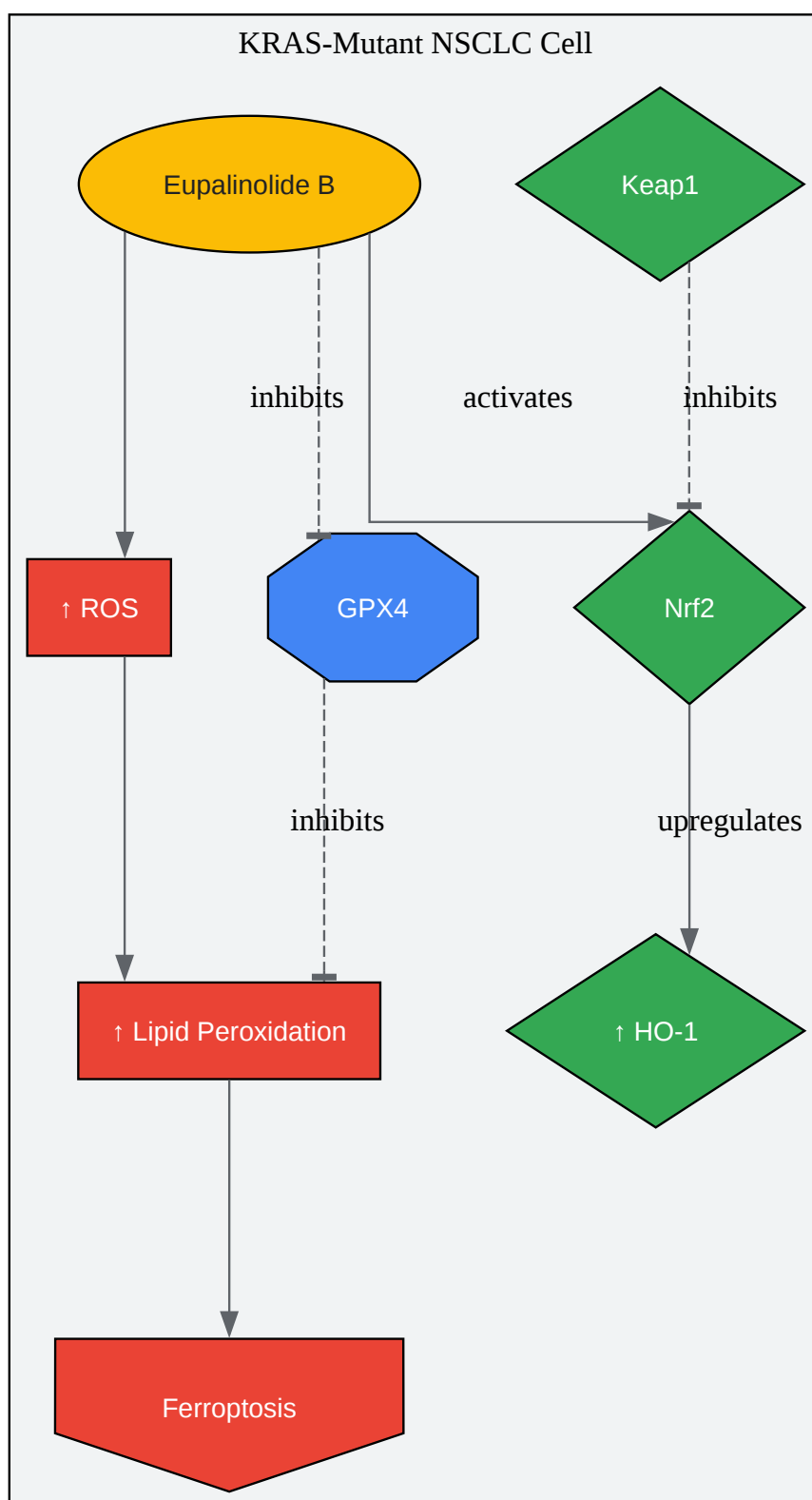
Table 2: Effects of the Related Compound Eupalinolide A on Lung Cancer Cell Lines

Eupalinolide A, a closely related sesquiterpene lactone, has been studied in more detail in lung cancer cell lines. The following data from A549 and H1299 cells provide insight into the potential effects of **Eupalinolide B**.

Cell Line	Parameter	Treatment Effect	Baseline	Treated	Citation
A549	Apoptosis Rate	Increased	1.79%	47.29%	[3] [4] [5]
H1299	Apoptosis Rate	Increased	4.66%	44.43%	[3] [4] [5]
A549	G2/M Phase Arrest	Increased	2.91%	21.99%	[3] [4] [5]
H1299	G2/M Phase Arrest	Increased	8.22%	18.91%	[3] [4] [5]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of **Eupalinolide B** in KRAS-mutant non-small cell lung cancer and a general experimental workflow for its investigation.





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References

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